

Technical Monograph: 4-(4-Fluorophenyl)butanal

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Compound of Interest

Compound Name: 4-(4-Fluorophenyl)butanal

Cat. No.: B1647547

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A Strategic Fluorinated Synthon for Medicinal Chemistry

CAS Registry Number: 925442-73-5 Chemical Formula: $C_{10}H_{11}FO$ Molecular Weight: 166.19 g/mol

Executive Summary

4-(4-Fluorophenyl)butanal is a specialized aldehyde intermediate used primarily in the synthesis of fluorinated bioactive scaffolds. Distinguished by a terminal aldehyde group separated from a para-fluorophenyl ring by a three-carbon saturated linker, this compound serves as a critical "soft electrophile" in organic synthesis.

Its structural value lies in the fluorine substitution, which enhances metabolic stability by blocking the para-position of the phenyl ring against cytochrome P450 oxidation, and increases lipophilicity (LogP) to improve blood-brain barrier (BBB) penetration. This makes it a high-value building block for CNS-active agents, particularly in the development of piperidine-based antipsychotics, sigma receptor ligands, and serotonin modulators.

Chemical Identity & Physicochemical Profile[1][2][3][4]

The compound is an oil at room temperature, exhibiting sensitivity to air oxidation. It must be stored under inert atmosphere (Argon/Nitrogen) to prevent conversion to 4-(4-fluorophenyl)butanoic acid.

Table 1: Physicochemical Specifications

Property	Value	Notes
IUPAC Name	4-(4-Fluorophenyl)butanal	
Appearance	Colorless to pale yellow oil	Oxidizes to white solid (acid) upon air exposure
Boiling Point	~245°C (Predicted)	131°C at 1 Torr (Analogous ester data)
Density	1.085 ± 0.06 g/cm ³	Predicted
LogP	2.65	Lipophilic; suitable for CNS targeting
Solubility	DCM, THF, Ethyl Acetate	Sparingly soluble in water
Flash Point	>100°C	

Synthetic Pathways

Researchers typically access this intermediate via two primary routes: controlled oxidation of the corresponding alcohol or partial reduction of the nitrile/ester.

Method A: Swern Oxidation (Preferred for Lab Scale)

This method avoids over-oxidation to the carboxylic acid, a common risk with Jones reagent.

Reagents: Oxalyl chloride, DMSO, Triethylamine (Et₃N), Dichloromethane (DCM). Precursor: 4-(4-Fluorophenyl)-1-butanol.

Protocol:

- Activation: Cool a solution of oxalyl chloride (1.1 eq) in dry DCM to -78°C. Add DMSO (2.2 eq) dropwise. Stir for 15 minutes.

- Addition: Add 4-(4-fluorophenyl)-1-butanol (1.0 eq) in DCM dropwise, maintaining temperature below -60°C . Stir for 30 minutes.
- Termination: Add Et_3N (5.0 eq) and allow the mixture to warm to room temperature over 1 hour.
- Workup: Quench with saturated NH_4Cl . Extract with DCM. Wash organic layer with brine, dry over Na_2SO_4 , and concentrate.
- Purification: Flash chromatography (Hexanes/ EtOAc 9:1).

Method B: DIBAL-H Reduction (Industrial Scale Candidate)

Direct reduction of the nitrile or ester is more atom-economical if the acid derivative is the starting material.

Reagents: Diisobutylaluminum hydride (DIBAL-H), Toluene/Hexanes. Precursor: 4-(4-Fluorophenyl)butanenitrile.

Protocol:

- Cool solution of nitrile in toluene to -78°C .
- Add DIBAL-H (1.1 eq, 1.0 M in hexanes) slowly.
- Stir for 1 hour at -78°C (forms the imine intermediate).
- Quench with methanol followed by dilute HCl (hydrolyzes imine to aldehyde).
- Extract and purify as above.

Visualization: Synthesis Workflow



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Figure 1: Convergent synthetic pathways for CAS 925442-73-5 and stability risk.

Applications in Drug Discovery

The aldehyde functionality serves as a versatile "handle" for divergent synthesis.

Reductive Amination (Key Application)

The most frequent use of CAS 925442-73-5 is in coupling with secondary amines (e.g., piperidines, piperazines) to generate tertiary amine scaffolds found in antipsychotics and antihistamines.

- Mechanism: Formation of an iminium ion followed by reduction with Sodium Triacetoxyborohydride (STAB).
- Advantage: STAB is mild and tolerates the fluorine moiety without defluorination.

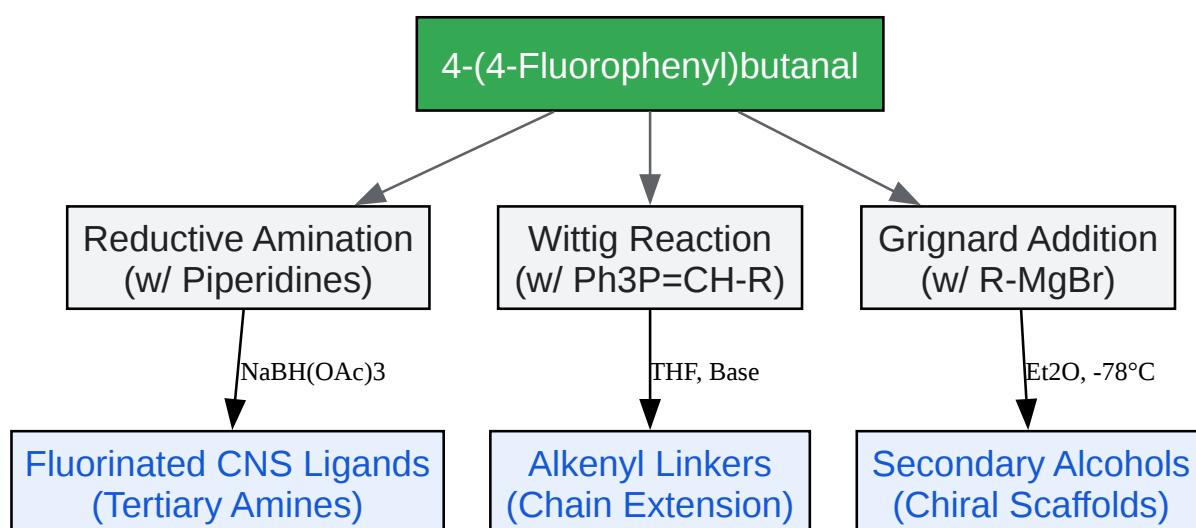
Wittig Olefination

Reaction with phosphorous ylides extends the carbon chain, allowing the installation of unsaturated linkers or complex heterocycles.

Grignard/Organolithium Addition

Nucleophilic attack by aryl or alkyl Grignards converts the aldehyde into a secondary alcohol, creating a chiral center that can be further functionalized.

Visualization: Reactivity Profile



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Figure 2: Divergent synthesis applications of the aldehyde handle.

Analytical Characterization (Self-Validation)

To verify the identity of the synthesized material, ensure the following spectral signatures are present.

^1H NMR (CDCl_3 , 400 MHz)

Shift (δ)	Multiplicity	Integration	Assignment
9.76	Triplet (t)	1H	Aldehyde proton (-CHO). Distinctive diagnostic peak.
7.15	Multiplet (m)	2H	Aromatic protons (meta to F).
6.98	Multiplet (m)	2H	Aromatic protons (ortho to F).
2.65	Triplet (t)	2H	Benzylic -CH ₂ - (C4).
2.46	Triplet (t)	2H	α -Carbon -CH ₂ - (C2, adjacent to CHO).
1.94	Quintet (m)	2H	β -Carbon -CH ₂ - (C3).

Note: The coupling constants (J values) for the aromatic region will show characteristic H-F coupling (~5-9 Hz).

Safety & Handling (SDS Summary)

Signal Word: WARNING

- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)
- Storage: Store at -20°C under Argon. Aldehydes are prone to autoxidation to carboxylic acids. Check purity via TLC or NMR before use if stored for >1 month.

References

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